

Introduction: The Significance of the Fluorinated Benzophenone Scaffold

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Compound of Interest

Compound Name:	(4-Fluorophenyl)(3-methylphenyl)methanone
CAS No.:	1996-79-8
Cat. No.:	B6324073

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The benzophenone framework is a privileged scaffold in medicinal chemistry, appearing in numerous natural products and synthetic compounds with a wide array of biological activities. [1] Its unique, non-planar, bi-aryl structure allows it to interact with a variety of biological targets. The strategic incorporation of fluorine atoms into this scaffold can profoundly influence the molecule's physicochemical and pharmacological properties. Fluorine, being the most electronegative element, can alter a molecule's metabolic stability, lipophilicity, and binding affinity to target proteins, often leading to enhanced therapeutic potential. [2][3] This guide provides a detailed technical overview of a specific fluorinated derivative, **(4-Fluorophenyl)(3-methylphenyl)methanone**, focusing on its synthesis, predicted properties, and potential applications in drug development.

While a specific CAS number for **(4-Fluorophenyl)(3-methylphenyl)methanone** is not readily available in common chemical databases, this guide will focus on its logical synthesis and the established significance of its structural class. Data from closely related isomers, such as (4-Fluoro-3-methylphenyl)(phenyl)methanone (CAS: 345-66-4)[4] and (4-Fluoro-3-methylphenyl)(4-fluorophenyl)methanone (CAS: 59396-50-8), will be used for property estimation. [5]

Physicochemical Properties

The properties of **(4-Fluorophenyl)(3-methylphenyl)methanone** can be predicted based on its structure and data from its isomers.

Property	Predicted Value/Information	Source/Basis
Molecular Formula	C ₁₄ H ₁₁ FO	Structural Analysis
Molecular Weight	214.24 g/mol	Structural Analysis
Physical State	Solid	Based on isomers[4]
Melting Point	~50-55 °C	Estimated from isomers[4]
Boiling Point	>300 °C at 760 mmHg	Estimated from isomers
Solubility	Soluble in common organic solvents (e.g., DCM, ether, acetone). Insoluble in water.	General characteristic of benzophenones

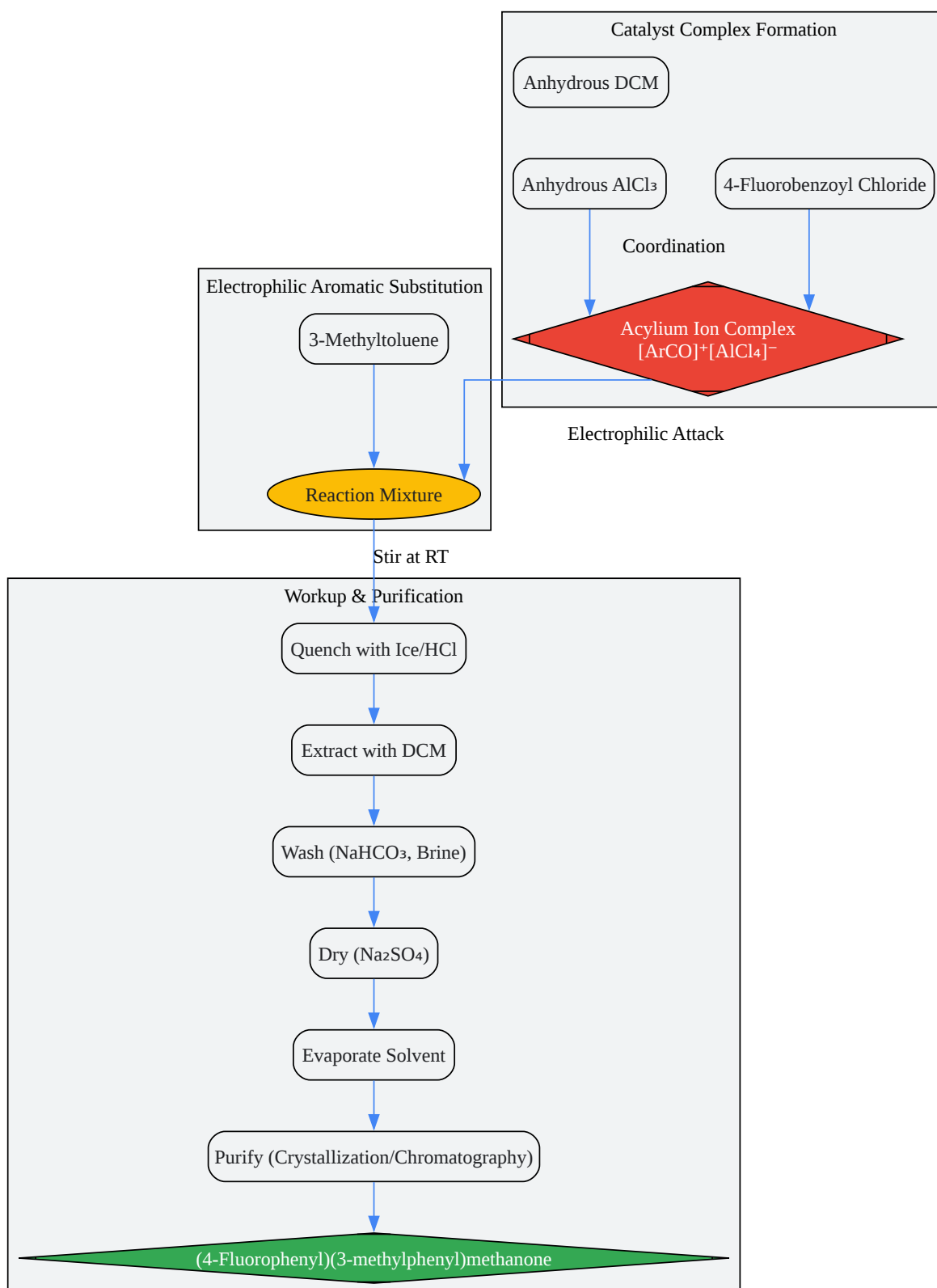
Synthesis via Friedel-Crafts Acylation

The most direct and industrially relevant method for synthesizing **(4-Fluorophenyl)(3-methylphenyl)methanone** is the Friedel-Crafts acylation.[6][7] This classic electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride using a strong Lewis acid catalyst.

Reaction Scheme

The synthesis proceeds by reacting 3-methyltoluene (m-xylene is not the correct starting material, it should be toluene) with 4-fluorobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).

Experimental Workflow Diagram



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Caption: Proposed workflow for the synthesis of **(4-Fluorophenyl)(3-methylphenyl)methanone**.

Detailed Experimental Protocol

Materials:

- Anhydrous aluminum chloride (AlCl_3)
- 4-Fluorobenzoyl chloride
- 3-Methyltoluene
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ice

Procedure:

- **Catalyst Suspension:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (1.1 equivalents) and anhydrous DCM. Cool the suspension to 0-5 °C using an ice bath.[8]
- **Acyl Chloride Addition:** Dissolve 4-fluorobenzoyl chloride (1.0 equivalent) in a minimal amount of anhydrous DCM and add it to the dropping funnel. Add this solution dropwise to the stirred AlCl_3 suspension over 15-20 minutes, maintaining the temperature below 5 °C.
- **Aromatic Substrate Addition:** After forming the acylium ion complex, add a solution of 3-methyltoluene (1.2 equivalents) in anhydrous DCM to the dropping funnel. Add the toluene

solution dropwise to the reaction mixture, ensuring the temperature does not rise above 10 °C.

- **Reaction:** Once the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, slowly and carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated HCl to decompose the aluminum chloride complex.[8]
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with DCM.
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Isolation:** Dry the organic layer over anhydrous Na₂SO₄, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or hexanes) or by column chromatography on silica gel.

Potential Applications in Drug Development

The **(4-Fluorophenyl)(3-methylphenyl)methanone** structure is a promising starting point for developing novel therapeutics due to the established biological activities of related benzophenones.

- **Anti-inflammatory and Analgesic Agents:** Benzophenone derivatives have shown potent anti-inflammatory effects. They can inhibit pro-inflammatory cytokines like TNF- α and IL-1 β , which are key mediators in many inflammatory diseases.[1]
- **Anticancer Therapeutics:** The benzophenone scaffold is present in compounds with demonstrated anticancer activity. For instance, certain aminobenzophenone derivatives have shown potential as anticancer agents.[9] Fluorinated benzophenones have also been investigated as inhibitors of enzymes implicated in cancer progression.[1]

- Neuroprotective Agents: Fluorinated benzophenone derivatives have been synthesized and evaluated as multipotent agents for Alzheimer's disease, showing inhibitory activity against β -secretase (BACE-1) and acetylcholinesterase (AChE).[1]
- Antimicrobial and Antiviral Agents: Various substituted benzophenones exhibit significant antifungal and antibacterial properties. They have also been investigated as potential inhibitors of HIV.[10]
- Dopamine Transporter (DAT) Inhibitors: More complex molecules containing the (4-methylphenyl)methanone moiety have been identified as potent dopamine transporter reuptake inhibitors, with potential applications in treating substance abuse.[11]

The introduction of the 4-fluoro and 3-methyl substituents on the two phenyl rings of the benzophenone core provides specific steric and electronic properties that can be fine-tuned to optimize binding to a biological target and improve the pharmacokinetic profile of a potential drug candidate.

Conclusion

(4-Fluorophenyl)(3-methylphenyl)methanone represents a valuable chemical entity within the broader class of fluorinated benzophenones. While specific data for this isomer is scarce, a robust synthesis can be achieved through Friedel-Crafts acylation. Based on the extensive research into related compounds, this molecule and its derivatives hold significant potential as scaffolds for the development of novel therapeutics targeting a range of diseases, from inflammatory conditions to cancer and neurodegenerative disorders. Further synthesis and biological evaluation are warranted to fully explore its therapeutic utility.

References

- Hoffman Fine Chemicals. (n.d.). CAS 345-66-4 | (4-Fluoro-3-methylphenyl)(phenyl)methanone.
- Dileep, C. S., et al. (2013). (4-Fluorophenyl)(4-hydroxy-3-methylphenyl)methanone.
- Echemi. (n.d.). 4-fluoro-3-methylphenyl 4-fluorophenyl ketone.
- Shree Ganesh Remedies. (n.d.). (4-Chloro-3-nitrophenyl)(4-fluorophenyl)methanone-31431-16-0.
- ChemicalBook. (n.d.). 4-fluoro-3-methylphenyl 4-fluorophenyl ketone synthesis.
- PMC. (n.d.). Benzophenone: a ubiquitous scaffold in medicinal chemistry.

- Tran, P. H., et al. (n.d.). Efficient Friedel–Crafts Benzoylation of Aniline Derivatives with 4-fluorobenzoyl Chloride Using Copper Triflate in the Synthesis of Aminobenzophenones.
- Sigma-Aldrich. (n.d.). (4-Fluoro-3-methylphenyl)(4-fluorophenyl)methanone.
- Macquarie University. (2019, April 4). Synthesis of Fluorinated Benzophenones for Biological Activity Probing.
- Benchchem. (n.d.). Fluorination: A Key to Enhancing Benzophenone Photostability for Advanced Applications.
- MilliporeSigma. (n.d.). Friedel–Crafts Acylation.
- PubChem. (n.d.). 4-Fluoro-3-methylpentanal.
- Master Organic Chemistry. (2018, May 17). EAS Reactions (3)
- PMC. (n.d.). Synthesis, crystal structure and Hirshfeld surface analysis of (4-methylphenyl)[1-(pentafluorophenyl)-5-(trifluoromethyl)-1H-1,2,3-triazol-4-yl]methanone.
- ResearchGate. (2017, March 28). Current and emerging applications of fluorine in medicinal chemistry.
- Benchchem. (n.d.). Technical Support Center: Friedel-Crafts Acylation with 4-Bromobenzoyl Chloride.
- Matrix Fine Chemicals. (n.d.). (4-FLUOROPHENYL)(PHENYL)METHANONE | CAS 345-83-5.
- IUCr Journals. (2021, September 28). Synthesis, crystal structure and Hirshfeld surface analysis of (4-methylphenyl)[1-(pentafluorophenyl)].
- Vuyisa Mzozoyana. (n.d.).
- The Organic Chemistry Tutor. (2016, December 29).
- Wikipedia. (n.d.). 4-Hydroxy-1-methyl-4-(4-methylphenyl)-3-piperidyl 4-methylphenyl ketone.-methylphenyl ketone*.

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Sources

- 1. Benzophenone: a ubiquitous scaffold in medicinal chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. figshare.mq.edu.au [figshare.mq.edu.au]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [hoffmanchemicals.com](https://www.hoffmanchemicals.com) [[hoffmanchemicals.com](https://www.hoffmanchemicals.com)]

- [5. echemi.com \[echemi.com\]](https://www.echemi.com)
- [6. 傅-克酰基化反应 \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [7. masterorganicchemistry.com \[masterorganicchemistry.com\]](https://www.masterorganicchemistry.com)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [9. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [10. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [11. 4-Hydroxy-1-methyl-4-\(4-methylphenyl\)-3-piperidyl 4-methylphenyl ketone - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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